Application Notes and Protocols for ADCY5 siRNA Delivery Using Lipid Nanoparticles

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Compound of Interest

Compound Name:	*ADCY5 Human Pre-designed siRNA Set A*
Cat. No.:	*B1669371*

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Introduction

Adenylyl cyclase 5 (ADCY5) is an enzyme that plays a crucial role in intracellular signaling by converting adenosine triphosphate (ATP) to cyclic adenosine monophosphate (cAMP)[1][2][3]. Gain-of-function mutations in the ADCY5 gene lead to excessive cAMP production, resulting in a hyperkinetic movement disorder known as ADCY5-related dyskinesia[1][3][4][5][6][7]. Small interfering RNA (siRNA) offers a promising therapeutic strategy by silencing the expression of the mutated ADCY5 gene. Lipid nanoparticles (LNPs) have emerged as a leading platform for the safe and effective in vivo delivery of siRNA therapeutics[8][9][10][11].

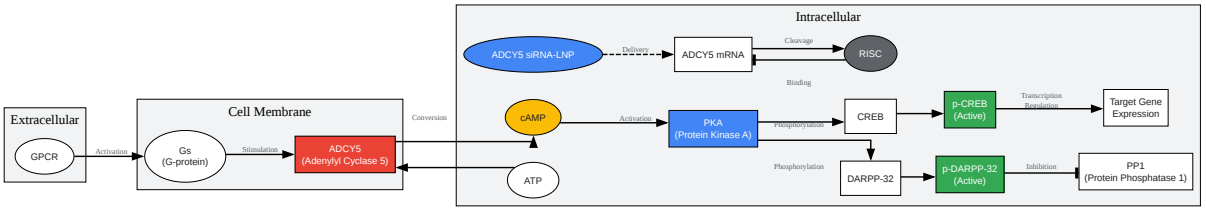
These application notes provide a comprehensive overview and detailed protocols for the development and evaluation of ADCY5-targeting siRNA delivered via lipid nanoparticles. The information presented here is intended to guide researchers in the formulation, in vitro screening, and in vivo testing of LNP-siRNA complexes for the potential treatment of ADCY5-related disorders.

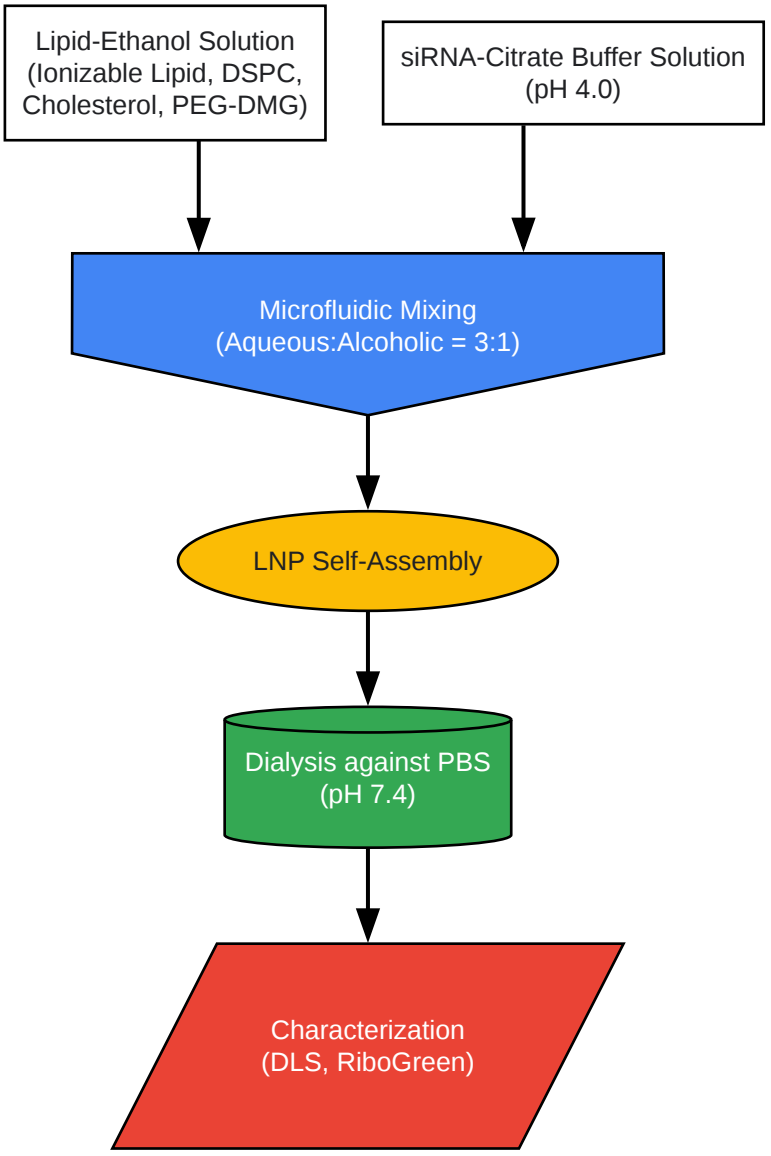
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Signaling Pathway and Mechanism of Action

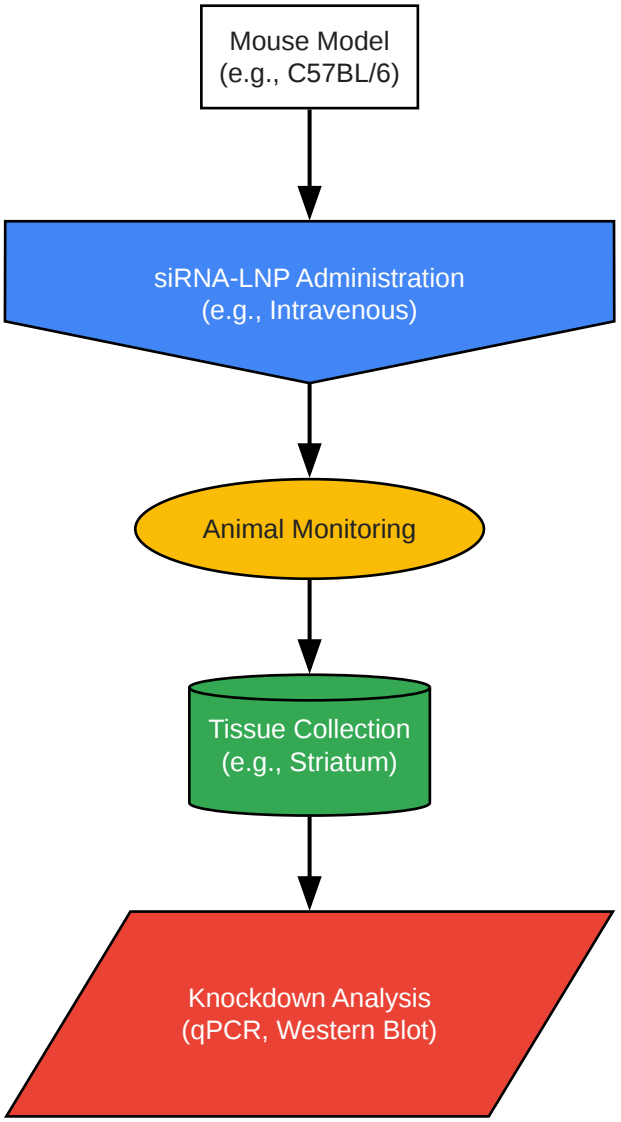
ADCY5 is a key enzyme in the cAMP signaling pathway, which is highly active in striatal medium spiny neurons[4]. Gain-of-function mutations in ADCY5 lead to a cascade of downstream effects, as depicted in the signaling pathway diagram below. The therapeutic rationale for using ADCY5 siRNA is to reduce the expression of the overactive ADCY5 protein, thereby normalizing cAMP levels and mitigating the downstream pathological signaling.

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